

# Essential Safety and Handling Protocols for C.I. Direct Violet 9

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## Compound of Interest

Compound Name: C.I. Direct violet 9

Cat. No.: B15599633

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For Immediate Reference by Laboratory and Drug Development Professionals

This document provides critical safety, operational, and disposal guidance for the handling of **C.I. Direct Violet 9** (CAS No. 6227-14-1). Adherence to these protocols is essential for ensuring personnel safety and regulatory compliance in a laboratory setting. **C.I. Direct Violet 9** is a powdered azo dye that is harmful if swallowed and may cause irritation to the skin, eyes, and respiratory tract.<sup>[1]</sup> Potential for irreversible effects necessitates stringent safety measures.

## I. Personal Protective Equipment (PPE)

The selection of appropriate PPE is the first line of defense against exposure to **C.I. Direct Violet 9**. The following table summarizes the required and recommended PPE for handling this compound.

PPE Category	Specifications	Rationale
Hand Protection	Nitrile or Neoprene Gloves	Provides a barrier against skin contact with the dye. While specific breakthrough time data for C.I. Direct Violet 9 is not available, nitrile and neoprene gloves generally offer good resistance to aqueous solutions.[2][3][4]
Eye Protection	Chemical Safety Goggles	Protects eyes from airborne dust particles and potential splashes of dye solutions.
Respiratory Protection	NIOSH-approved Respirator (e.g., N95)	Essential for preventing inhalation of dye powder, especially during weighing and transfer operations.[5]
Body Protection	Laboratory Coat	Prevents contamination of personal clothing.

## II. Exposure Limits and Engineering Controls

As there are no specific OSHA Permissible Exposure Limits (PELs) or ACGIH Threshold Limit Values (TLVs) for **C.I. Direct Violet 9**, the standards for "Particulates Not Otherwise Regulated" (PNOR), commonly referred to as "nuisance dust," should be applied.

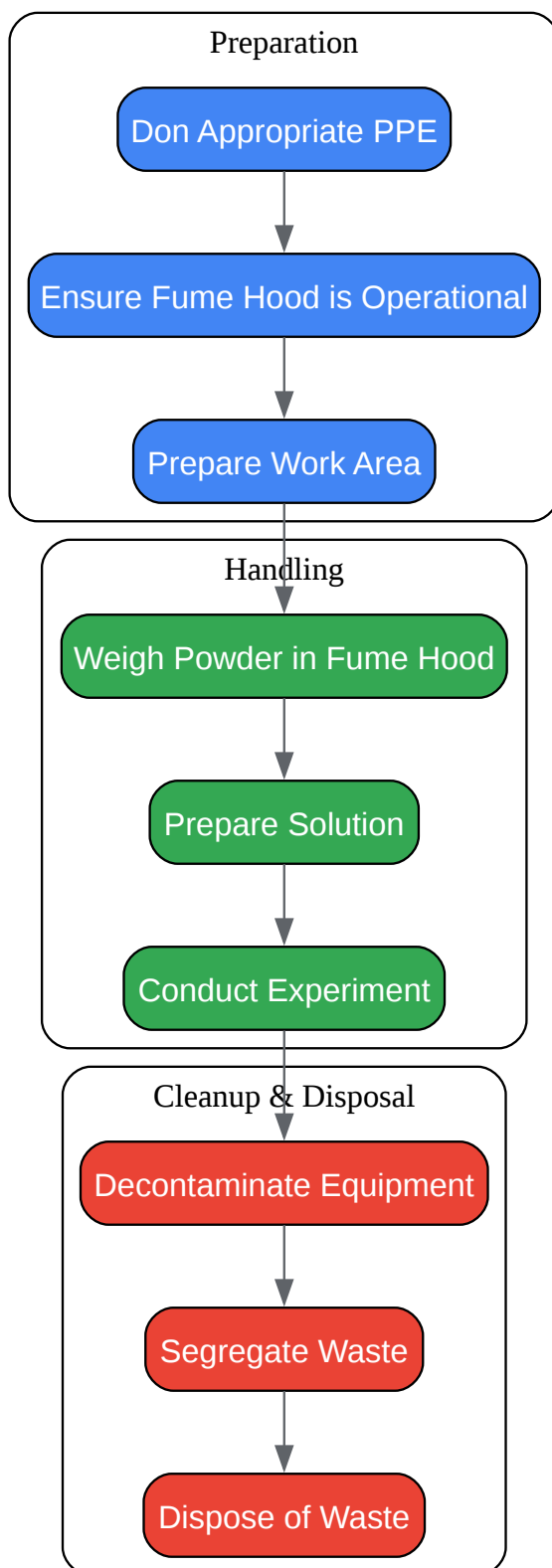
Regulatory Body	Exposure Limit (8-hour Time-Weighted Average)
OSHA PEL	Total Dust: 15 mg/m <sup>3</sup> [6][7][8]
Respirable Fraction: 5 mg/m <sup>3</sup> [6][8][9][10]	
ACGIH TLV	Inhalable Particles: 10 mg/m <sup>3</sup> [6][7]
Respirable Particles: 3 mg/m <sup>3</sup> [6][7]	

#### Engineering Controls:

- Ventilation: All handling of **C.I. Direct Violet 9** powder should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize dust generation and inhalation.<sup>[1]</sup>
- Safety Equipment: A safety shower and eyewash station must be readily accessible in the immediate work area.<sup>[1]</sup>

### III. Operational Plan for Safe Handling

The following step-by-step workflow ensures the safe handling of **C.I. Direct Violet 9** from receipt to disposal.



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